

# 2,4-Dichloro-6-methylpyridine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-methylpyridine

Cat. No.: B183930

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## An In-depth Technical Guide to 2,4-Dichloro-6-methylpyridine

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,4-Dichloro-6-methylpyridine**, a significant intermediate in the development of pharmaceuticals, agrochemicals, and dyes.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

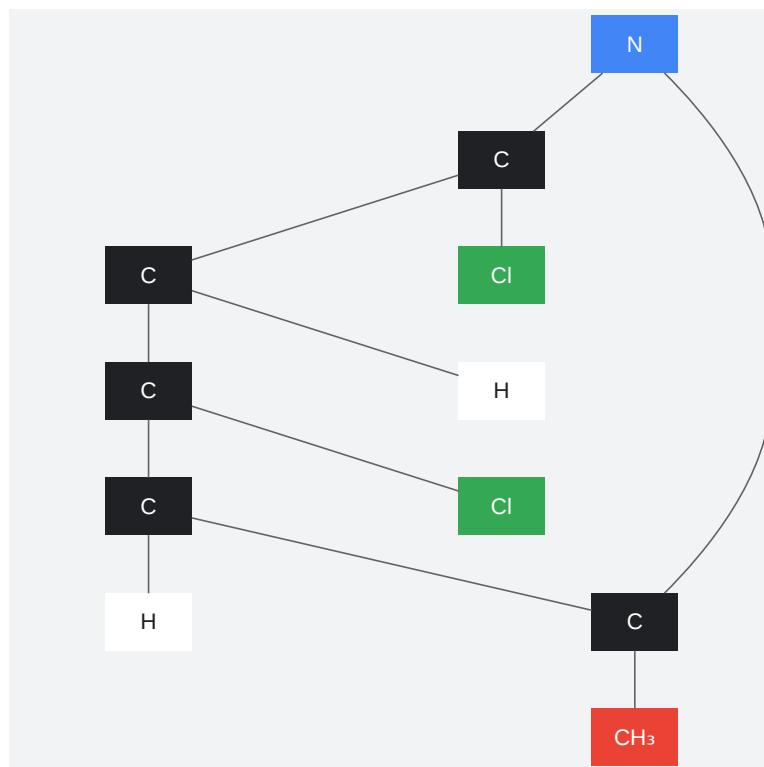
## Chemical Structure and IUPAC Name

The chemical structure of **2,4-Dichloro-6-methylpyridine** is characterized by a pyridine ring substituted with two chlorine atoms at positions 2 and 4, and a methyl group at position 6.

IUPAC Name: **2,4-dichloro-6-methylpyridine**<sup>[1][2][3]</sup>

Synonyms: 2,4-dichloro-6-picoline<sup>[1][4]</sup>

Below is a two-dimensional representation of the chemical structure generated using the DOT language.



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Chemical structure of **2,4-Dichloro-6-methylpyridine**.

## Physicochemical Data

A summary of the key physicochemical properties of **2,4-Dichloro-6-methylpyridine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C6H5Cl2N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	162.013 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	42779-56-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	WUGTXQVNSRFDNV-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
SMILES	CC1=NC(=CC(=C1)Cl)Cl	<a href="#">[1]</a>
Appearance	White to Light Yellow Powder (based on similar compounds)	<a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols: Synthesis

While specific experimental protocols for the synthesis of **2,4-Dichloro-6-methylpyridine** are not readily available in the provided search results, a common method for the chlorination of pyridine derivatives involves the use of a chlorinating agent such as phosphorus oxychloride (POCl<sub>3</sub>). A relevant example is the synthesis of the structurally similar compound, 2,4-dichloro-6-methylpyrimidine, which is detailed below. This can serve as a foundational methodology for the synthesis of **2,4-Dichloro-6-methylpyridine**.

### Synthesis of 2,4-Dichloro-6-methylpyrimidine (Analogous Compound)

This protocol describes the preparation of 2,4-dichloro-6-methylpyrimidine from 6-methylpyrimidine-2,4-diol.

#### Materials:

- 6-methylpyrimidine-2,4-diol (500 mg, 3.97 mmol)
- Phosphoryl chloride (4 mL)

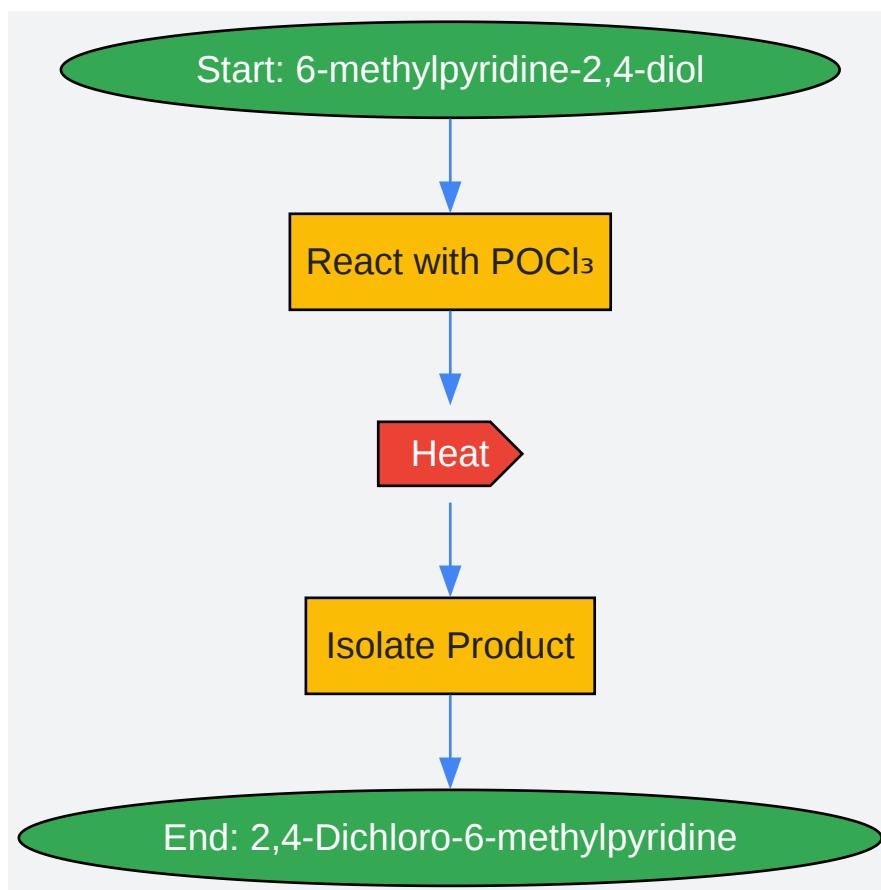
#### Procedure:

- 6-methylpyrimidine-2,4-diol is reacted with phosphoryl chloride.

- The reaction mixture is heated.
- Following the reaction, the product is isolated to yield 2,4-dichloro-6-methylpyrimidine as a white solid.

This reaction typically results in a high yield, with one report indicating an 84% yield (540 mg of product).[5]

Below is a workflow diagram illustrating a general synthesis process.



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Generalized synthesis workflow for dichloromethylpyridine.

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